In-depth Technical Guide: 2-(4-Fluorophenoxy)acetimidamide Hydrochloride

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Compound of Interest

Compound Name:	*2-(4-Fluorophenoxy)acetimidamide hydrochloride*
CAS No.:	*318951-78-9*
Cat. No.:	*B1324909*

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A comprehensive review of the available scientific literature reveals no specific data on the mechanism of action, pharmacological profile, or associated signaling pathways for the compound **2-(4-Fluorophenoxy)acetimidamide hydrochloride**.

Extensive searches of established scientific databases and research publications did not yield any studies specifically investigating this molecule. The search results did, however, provide information on structurally related compounds, which may offer potential, albeit speculative, avenues for future investigation. These include molecules with similar chemical moieties that have been explored as:

- Aurora Kinase B Inhibitors: Compounds with a related structural backbone have been investigated for their potential to inhibit Aurora Kinase B, a key regulator of cell division.[1] Inhibition of this kinase is a therapeutic strategy being explored for cancer treatment.[1]

- 5-HT2A Receptor Inverse Agonists: Other structurally analogous compounds have been characterized as inverse agonists of the 5-hydroxytryptamine (serotonin) 2A receptor.[2] This

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class of drugs has been investigated for potential applications in treating neuropsychiatric disorders.[2]

It is crucial to emphasize that these are distinct molecules, and their mechanisms of action cannot be directly extrapolated to **2-(4-Fluorophenoxy)acetimidamide hydrochloride**. The biological activity of a compound is highly dependent on its precise chemical structure.

Due to the absence of experimental data for **2-(4-Fluorophenoxy)acetimidamide hydrochloride**, this guide cannot provide the requested quantitative data tables, detailed experimental protocols, or signaling pathway diagrams. Further research, including in vitro and in vivo studies, would be necessary to elucidate the pharmacological properties and mechanism of action of this specific compound.

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References

- 1. Discovery of N-(3-fluorophenyl)-2-(4-((7-(1-methyl-1H-pyrazol-4-yl)quinazolin-4-yl)amino)phenyl)acetamide as the first orally active selective aurora kinase B inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharmacological and behavioral profile of N-(4-fluorophenylmethyl)-N-(1-methylpiperidin-4-yl)-N'-(4-(2-methylpropyloxy)phenylmethyl) carbamide (2R,3R)-dihydroxybutanedioate (2:1) (ACP-103), a novel 5-hydroxytryptamine(2A) receptor inverse agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
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